

Lanthanum Isopropoxide (CAS No. 19446-52-7): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lanthanum isopropoxide*

Cat. No.: *B101173*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Lanthanum Isopropoxide** (CAS No. 19446-52-7), a versatile organometallic compound with significant applications in catalysis, materials science, and emerging biomedical fields. This document details its chemical and physical properties, synthesis protocols, and key applications, with a focus on experimental procedures relevant to research and development.

Core Properties and Specifications

Lanthanum isopropoxide is a moisture- and air-sensitive solid that is soluble in several organic solvents.^{[1][2]} Its utility stems from its function as a precursor for lanthanum-based materials and as a catalyst in various organic transformations.^{[1][3]}

Chemical and Physical Data

A summary of the key quantitative data for **Lanthanum Isopropoxide** is presented in Table 1.

Property	Value	References
CAS Number	19446-52-7	[3]
Molecular Formula	C ₉ H ₂₁ LaO ₃	[4]
Molecular Weight	316.17 g/mol	[3]
Appearance	White to off-white powder/crystals	[5]
Melting Point	120-128 °C	[2]
Boiling Point	170 °C at 0.04 mmHg	[2]
Solubility	Soluble in tetrahydrofuran, toluene, hexane, and isopropyl alcohol.	[2]
Hydrolytic Sensitivity	Reacts rapidly with moisture, water, and protic solvents.	[2]

Safety and Handling

Lanthanum isopropoxide is classified as a flammable solid and is corrosive, causing skin and eye irritation.[3] It is sensitive to air and moisture and should be handled under an inert atmosphere, for instance, in a glove box or using Schlenk techniques.[3] Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]

Synthesis and Experimental Protocols

While several methods exist for the synthesis of metal alkoxides, a patented method for preparing **Lanthanum isopropoxide** involves the direct reaction of lanthanum metal with isopropyl alcohol.

Synthesis of Lanthanum Isopropoxide

Experimental Protocol:

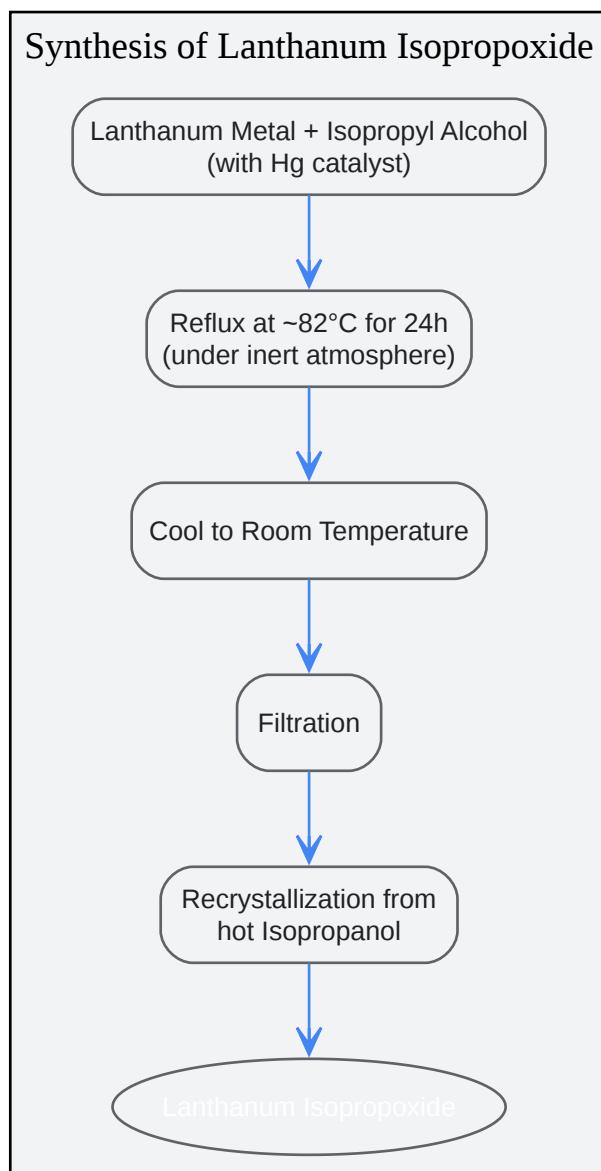
This protocol is based on the method described in US Patent 3,757,412.[6]

- Materials:

- Lanthanum metal turnings (5 grams)
- Anhydrous isopropyl alcohol (300 ml)
- Mercuric iodide or a mixture of mercuric chloride and mercuric acetate (catalytic amount, e.g., 5 milligrams of mercuric chloride)

- Procedure:

- To a reaction vessel equipped with a reflux condenser and under an inert atmosphere (e.g., helium or argon), add the lanthanum metal turnings, anhydrous isopropyl alcohol, and the mercuric salt catalyst.
- Heat the reaction mixture to reflux (approximately 82 °C) and maintain for 24 hours.
- After the reflux period, cool the reaction mixture to room temperature.
- Filter the mixture to separate the solid product.
- Purify the crude product by recrystallization from hot isopropanol to yield **lanthanum isopropoxide**.



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Figure 1: Synthesis workflow for **Lanthanum Isopropoxide**.

Applications in Research and Development

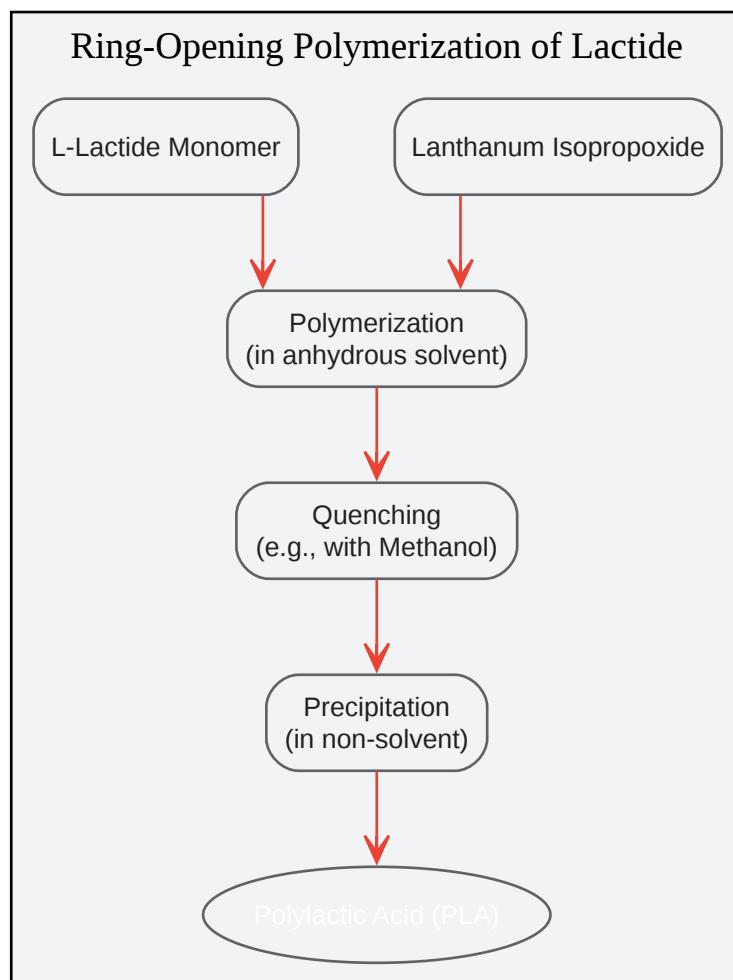
Lanthanum isopropoxide is a valuable tool in both materials science and organic synthesis, particularly in the development of biomedical polymers.

Catalyst for Ring-Opening Polymerization of Lactide

Lanthanum isopropoxide is an effective initiator for the ring-opening polymerization (ROP) of lactide to produce polylactic acid (PLA), a biodegradable polymer with extensive biomedical applications.^{[7][8]} The polymerization is controlled, and it is understood that three active polymer chains can grow per lanthanum atom.^[7]

Experimental Protocol for ROP of L-Lactide:

- Materials:
 - L-lactide
 - **Lanthanum isopropoxide**
 - Anhydrous toluene (or other suitable solvent)
- Procedure:
 - In a glove box, charge a dry reaction vessel with the desired amount of L-lactide and anhydrous toluene.
 - In a separate vial, prepare a stock solution of **Lanthanum isopropoxide** in anhydrous toluene.
 - Add the required volume of the **Lanthanum isopropoxide** solution to the lactide solution to achieve the desired monomer-to-initiator ratio.
 - Stir the reaction mixture at the desired temperature (e.g., room temperature or elevated temperatures) for the specified time.
 - Quench the polymerization by adding an excess of a protic solvent, such as methanol.
 - Precipitate the polymer by pouring the reaction mixture into a large volume of a non-solvent (e.g., cold methanol or hexane).
 - Collect the polymer by filtration and dry under vacuum to a constant weight.



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Figure 2: Experimental workflow for the ROP of Lactide.

Precursor for Lanthanum Oxide Nanoparticles via Sol-Gel Synthesis

Lanthanum isopropoxide can be used as a precursor in the sol-gel synthesis of lanthanum oxide (La_2O_3) nanoparticles. These nanoparticles have applications in catalysis, ceramics, and optics.

Experimental Protocol for La_2O_3 Nanoparticle Synthesis:

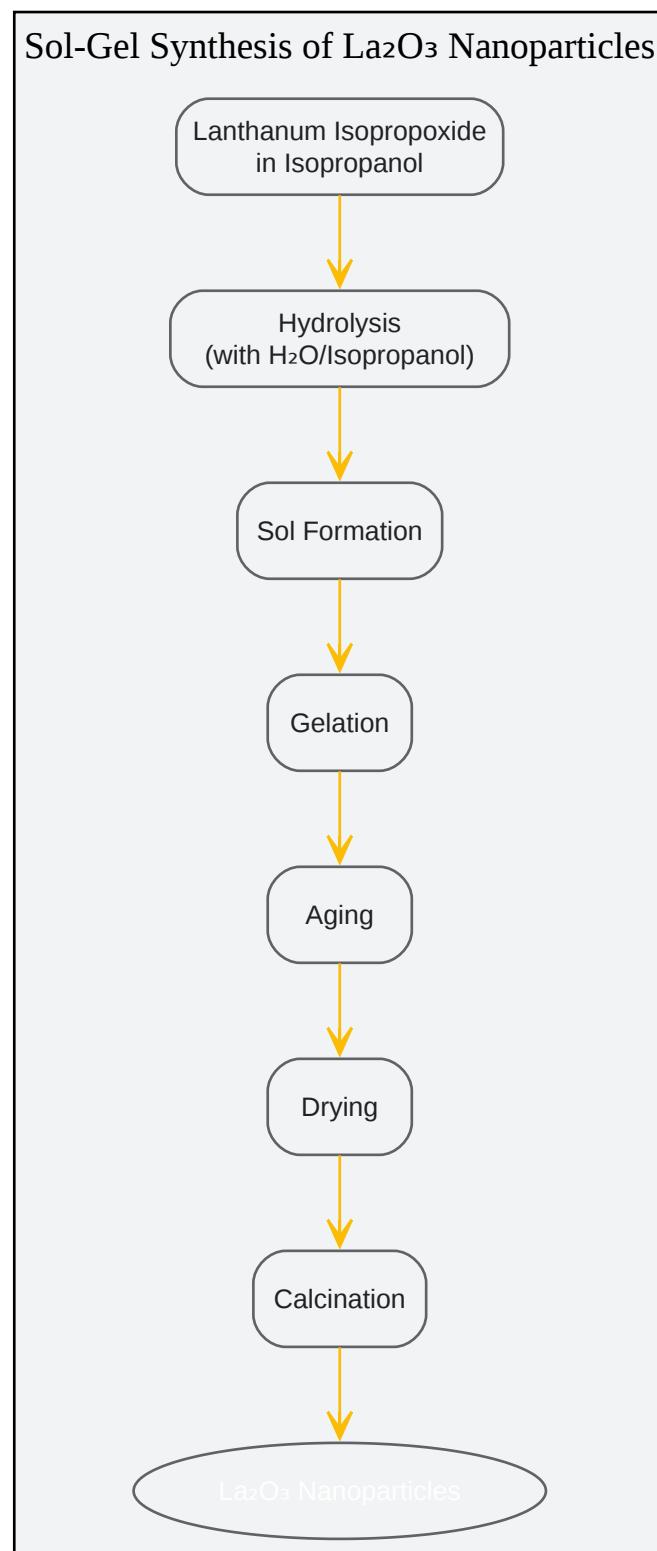
This protocol is a general representation of a sol-gel process.

- Materials:

- **Lanthanum isopropoxide**
- Anhydrous isopropanol (as solvent)
- Acetic acid (as a chelating agent)
- Deionized water (for hydrolysis)

- Procedure:

- Dissolve **Lanthanum isopropoxide** in anhydrous isopropanol with stirring.
- Add acetic acid as a chelating agent to control the hydrolysis and condensation rates.
- Slowly add a mixture of deionized water and isopropanol to the solution to initiate hydrolysis, leading to the formation of a sol.
- Continue stirring to promote condensation and the formation of a gel.
- Age the gel for a specified period.
- Dry the gel to remove the solvent, resulting in a xerogel.
- Calcinate the xerogel at a high temperature (e.g., 500-800 °C) to remove organic residues and form crystalline La_2O_3 nanoparticles.[\[1\]](#)[\[9\]](#)



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Figure 3: Logical workflow for sol-gel synthesis of La_2O_3 nanoparticles.

Analytical Data

Detailed analytical data such as NMR, IR, and thermal analysis spectra for **Lanthanum isopropoxide** are not widely available in the public domain. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition.

Note on Analytical Characterization:

- NMR Spectroscopy: Due to the quadrupolar nature of the lanthanum nucleus, NMR signals can be broad.
- IR Spectroscopy: Expected to show characteristic C-H and C-O stretching and bending vibrations of the isopropoxide ligands, as well as La-O stretching frequencies.
- Thermal Analysis (TGA/DSC): Would provide information on the thermal stability and decomposition pathway of the compound.

Conclusion

Lanthanum isopropoxide is a valuable precursor and catalyst for researchers in materials science and polymer chemistry. Its ability to initiate the controlled polymerization of lactides makes it particularly relevant for the synthesis of biodegradable polymers for biomedical applications. Proper handling under inert conditions is crucial due to its reactivity with air and moisture. While detailed public analytical data is scarce, the synthesis and application protocols provided in this guide offer a solid foundation for its use in a research setting.

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